

Navigating the Safe Disposal of Fibroflapon: A Procedural Guide

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Compound of Interest

Compound Name: *Fibroflapon*

Cat. No.: *B607447*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential safety and logistical information for the proper disposal of **Fibroflapon** (also known as GSK2190915 or AM-803), a potent, orally bioavailable 5-lipoxygenase-activating protein (FLAP) inhibitor. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Fibroflapon Safety and Hazard Profile

Fibroflapon is classified as a substance not meeting the criteria for hazardous materials according to its Safety Data Sheet (SDS). However, the Globally Harmonized System (GHS) classification from one notification to the ECHA C&L Inventory indicates a warning for suspected reproductive toxicity. Therefore, it is crucial to handle this compound with care, utilizing appropriate personal protective equipment (PPE) at all times.

Key Safety Information:

- GHS Hazard Statement: H361: Suspected of damaging fertility or the unborn child.
- Precautionary Statements: P203, P280, P318, P405, P501.
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.
- Hazardous Decomposition: Under fire conditions, it may decompose and emit toxic fumes.

Quantitative Data and Physical Properties

A clear understanding of **Fiboflapon**'s properties is essential for its safe handling and storage.

Property	Value	Source
Synonyms	GSK2190915, AM-803	
Molecular Formula	C38H43N3O4S	
Molecular Weight	659.81 g/mol	
CAS Number	936350-00-4	
Storage (Solid)	4°C (sealed, away from moisture)	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	

Personal Protective Equipment (PPE) and Handling

When handling **Fiboflapon**, personnel should always use full personal protective equipment to avoid inhalation and contact with eyes and skin.

Equipment Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Hand Protection	Compatible chemical-resistant gloves.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use only in areas with appropriate exhaust ventilation.

Step-by-Step Disposal Procedures

The disposal of **Fiboflapon** and its contaminated materials must be conducted in accordance with all prevailing country, federal, state, and local regulations.

Step 1: Waste Segregation

- **Solid Waste:** Collect all unused **Fiboflapon** powder, contaminated gloves, weigh boats, and other solid materials in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect solutions containing **Fiboflapon** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- **Sharps Waste:** Needles, syringes, or scalpel blades contaminated with **Fiboflapon** must be placed directly into a designated sharps container.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. Once decontaminated, the container can be disposed of as non-hazardous waste, or as directed by institutional policy.

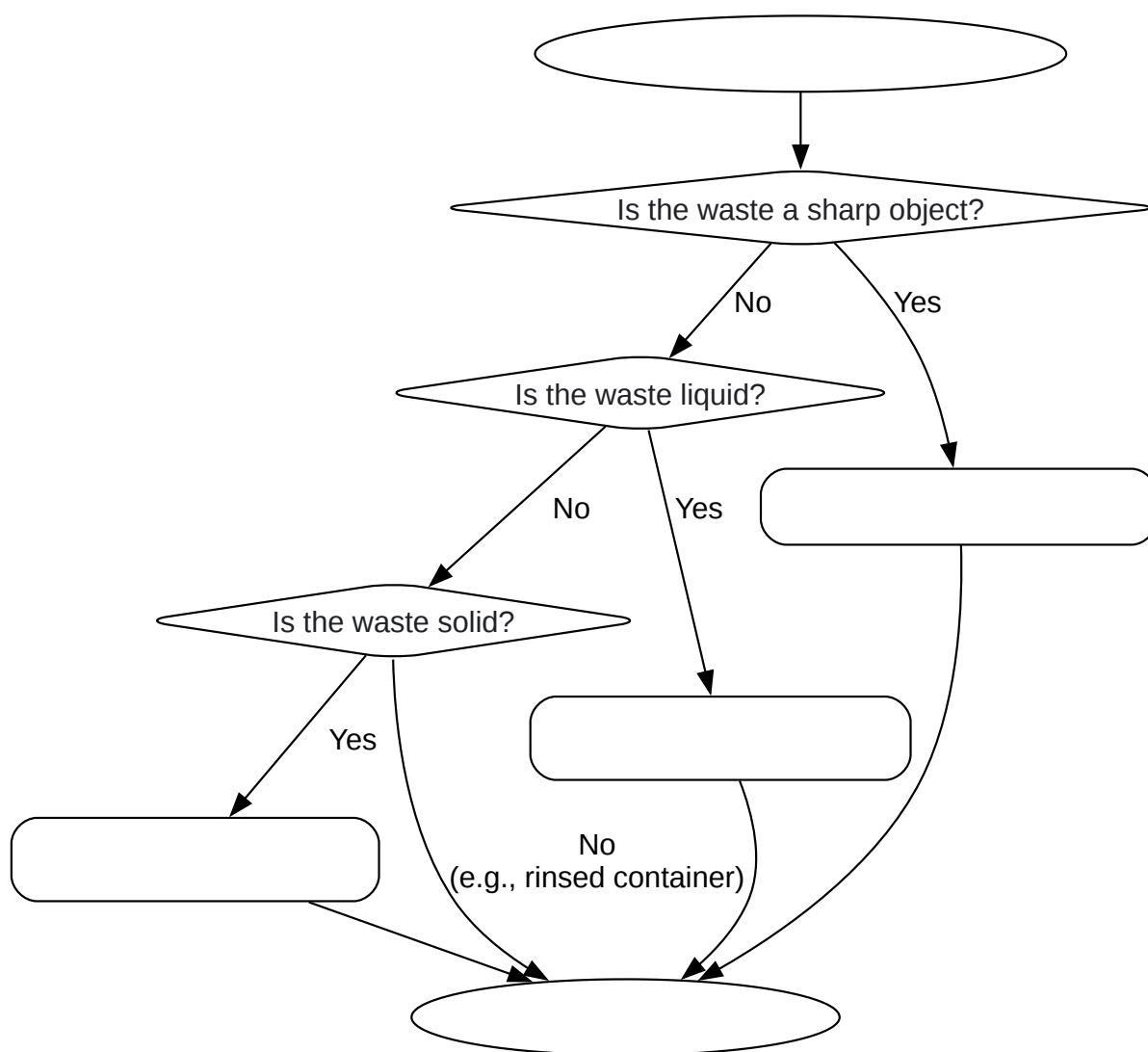
Step 2: Labeling and Storage

- All waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name "**Fiboflapon**," and any other information required by your institution's Environmental Health & Safety (EH&S) department.
- Store waste containers in a cool, well-ventilated area, away from incompatible materials. Ensure containers are tightly sealed.

Step 3: Arrange for Pickup and Disposal

- Contact your institution's EH&S department to schedule a pickup for the hazardous waste. Do not dispose of **Fiboflapon** waste down the drain or in the regular trash.

Below is a decision workflow for the proper segregation of **Fiboflapon** waste.



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Fibroflapon Waste Segregation Workflow

Experimental Protocol: Decontamination of Surfaces

In the event of a spill or as part of routine laboratory cleanup, surfaces and equipment must be decontaminated.

Objective: To effectively decontaminate non-porous surfaces (e.g., benchtops, glassware, equipment) that have come into contact with **Fiboflapon**.

Materials:

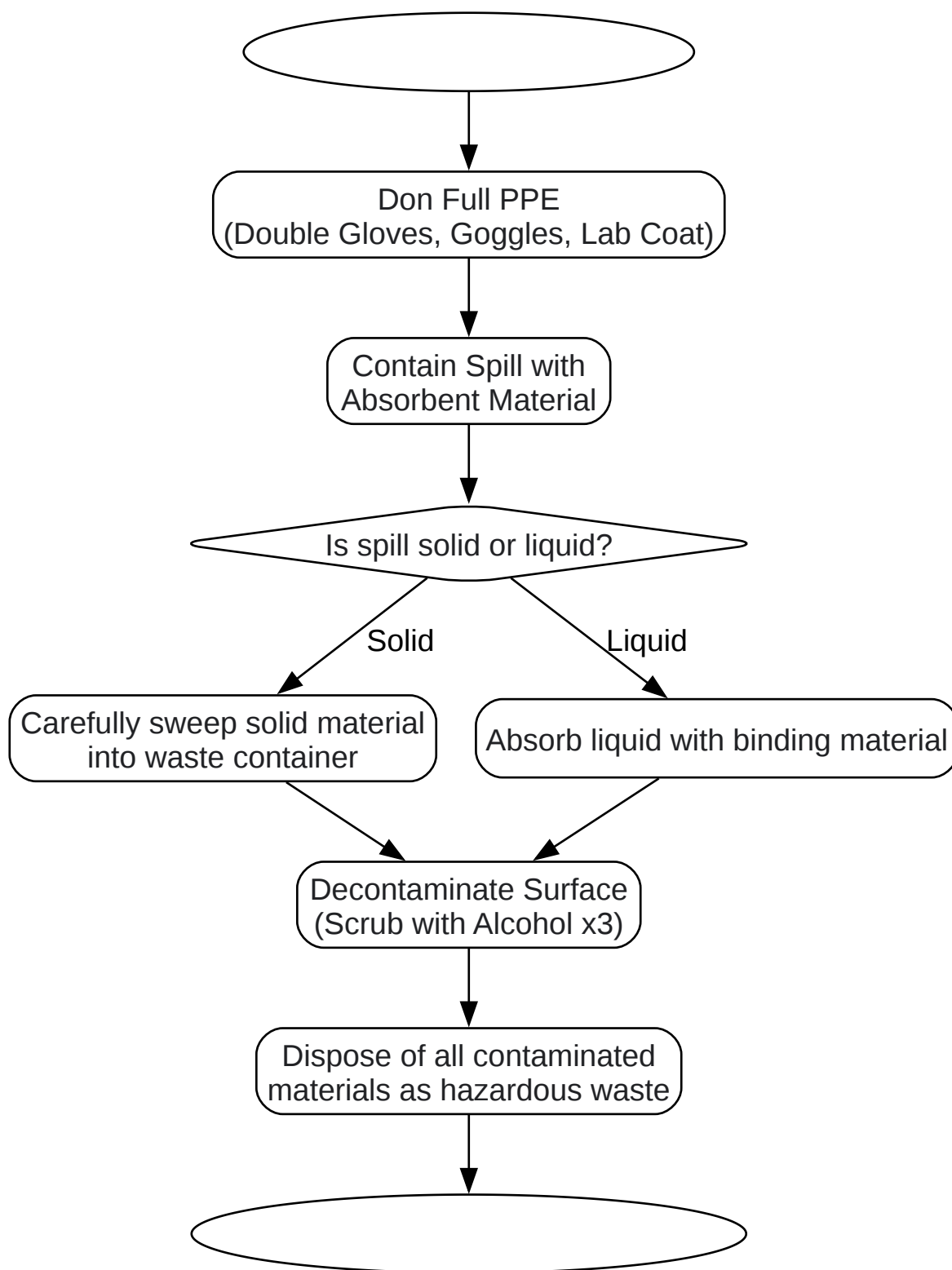
- 70% Ethanol or Isopropyl Alcohol
- Absorbent pads or paper towels
- Two pairs of chemical-resistant gloves
- Safety goggles
- Lab coat
- Hazardous waste bags and labels

Procedure:

- Preparation: Ensure you are wearing the appropriate PPE, including double gloves. Prepare a hazardous waste bag for all contaminated materials generated during the cleanup.
- Initial Removal: For spills of solid **Fiboflapon**, carefully sweep up the material to avoid generating dust and place it in a sealed waste container. For liquid spills, absorb the solution with finely-powdered liquid-binding material or absorbent pads. Place the contaminated absorbent material into the hazardous waste bag.
- Surface Decontamination: Liberally apply 70% alcohol to the contaminated surface.
- Scrubbing: Using fresh absorbent pads, scrub the surface thoroughly. Work from the outer edge of the contaminated area inward to prevent spreading.
- Waste Disposal: Dispose of the used absorbent pads in the designated hazardous waste bag.
- Repeat: Repeat the decontamination process (steps 3-5) two more times to ensure thorough cleaning.

- Final Steps: After the final cleaning, remove the outer pair of gloves and dispose of them in the hazardous waste bag. Seal the bag and label it appropriately. Wash the inner-gloved hands and then remove the final pair of gloves and other PPE. Wash hands thoroughly with soap and water.

The following diagram outlines the workflow for managing a **Fiboflapon** spill.



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Fibroflapon Spill Response Workflow

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